Application Notes and Protocols: (R)-SHiP in Specific Disease Models

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Compound of Interest

Compound Name:	*(R)-ShiP*
CAS No.:	*885701-71-3*
Cat. No.:	*B3068833*

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A Representative Study Featuring the Allosteric SHP2 Inhibitor SHP099

For Researchers, Scientists, and Drug Development Professionals

Initial Note on Nomenclature: The term "**(R)-SHiP**" is not a standardized identifier for a specific molecule in widespread scientific literature. It is possible this refers to a specific (R)-stereoisomer of a SHP (Src homology region 2 domain-containing phosphatase) inhibitor. Given the prominence and extensive characterization of the allosteric SHP2 inhibitor SHP099 in cancer research, these application notes will focus on SHP099 as a representative and highly relevant example of a SHP2 inhibitor used in various disease models. SHP2, a non-receptor protein tyrosine phosphatase encoded by the PTPN11 gene, is a critical signaling node and a well-validated target in oncology.[1][2]

Introduction

SHP2 plays a crucial role in signal transduction downstream of receptor tyrosine kinases (RTKs), primarily through the activation of the RAS-mitogen-activated protein kinase (MAPK) signaling pathway.[1][2] Activating mutations in SHP2 are linked to developmental disorders

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and various cancers.[2] SHP099 is a potent and selective allosteric inhibitor that stabilizes SHP2 in an auto-inhibited conformation, thereby blocking its catalytic activity and downstream signaling.[1][2] This document provides detailed application notes and protocols for the use of SHP099 in cancer disease models.

Data Presentation

Table 1: In Vitro Efficacy of SHP099

Parameter	Cell Line	Cancer Type	Value	Reference
IC50 (Enzymatic Assay)	-	-	71 nM	[2]
IC50 (p-ERK Inhibition)	KYSE-520	Esophageal Squamous Cell Carcinoma	~240 nM	[1]
IC50 (Cell Growth)	MV-4-11	Acute Myeloid Leukemia	0.32 µM	[1]
IC50 (Cell Growth)	TF-1	Erythroleukemia	1.73 µM	[1]
IC50 (Cell Growth)	Multiple Myeloma (RPMI-8226)	Multiple Myeloma	Concentration-dependent decrease in viability	[3]
IC50 (Cell Growth)	Multiple Myeloma (NCI-H929)	Multiple Myeloma	Concentration-dependent decrease in viability	[3]

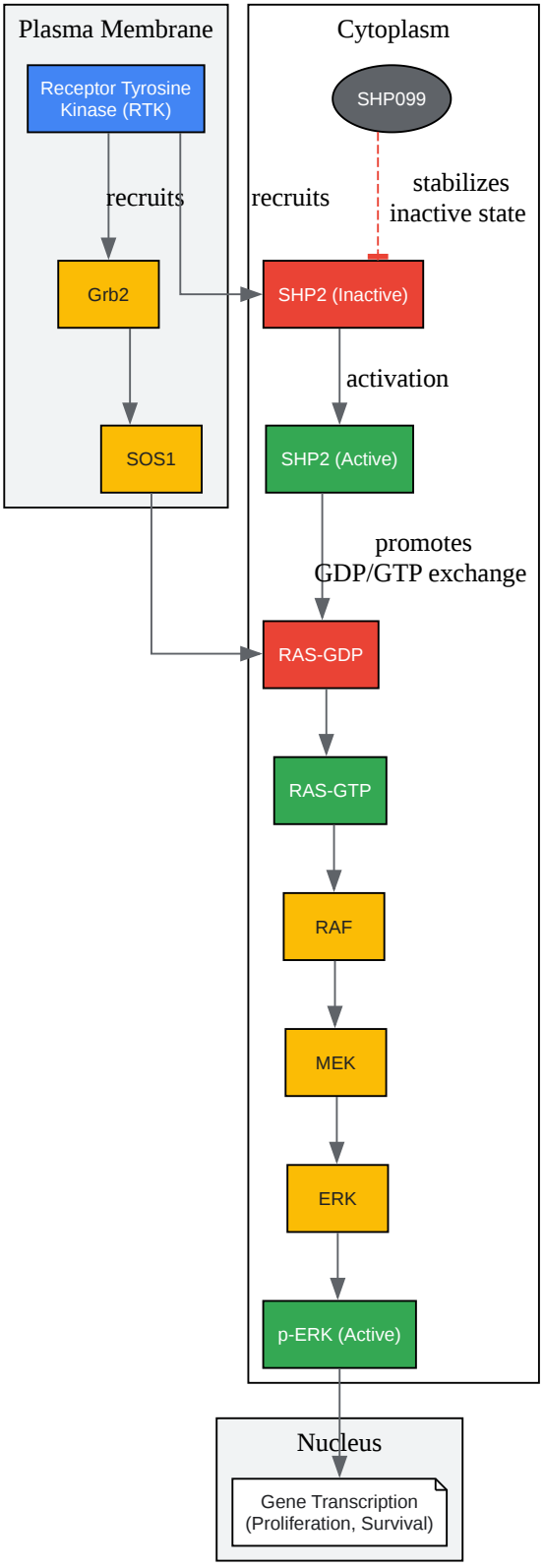
Table 2: In Vivo Efficacy of SHP099 in Xenograft Models

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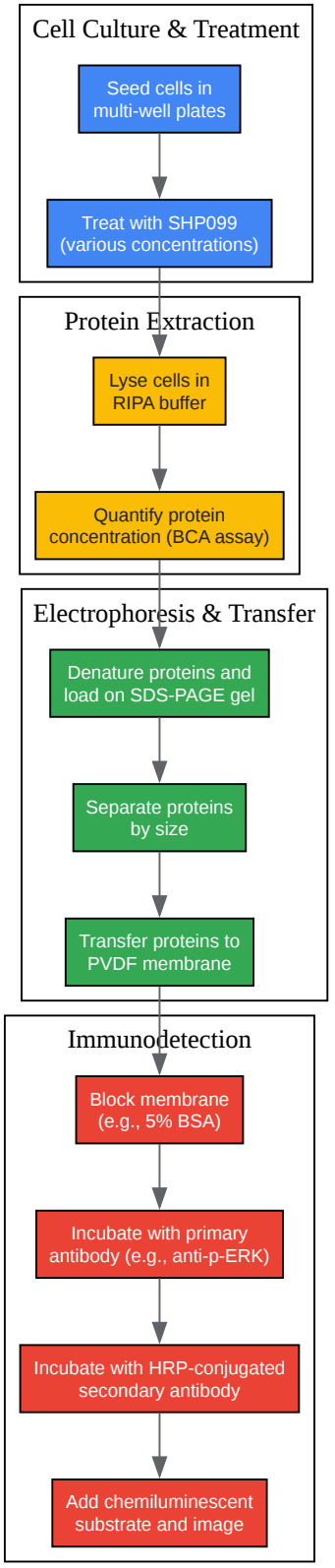
Cancer Model	Animal Model	Dosage and Administration	Key Outcome	Reference
Esophageal Squamous Cell Carcinoma (KYSE-520)	Nude Mice	100 mg/kg, daily, oral gavage	Marked tumor growth inhibition	[2][4]
Acute Myeloid Leukemia (FLT3-ITD)	Orthotopic Mouse Model	75 mg/kg, daily	Near-complete eradication of circulating leukemic cells	[2]
Colon Cancer (CT-26)	BALB/c Mice	5 mg/kg, daily, intraperitoneal	Significant tumor growth suppression	[5]
Ovarian Cancer (IGROV1)	Nude Mice	50 mg/kg, daily, oral gavage (in combination with BKM120)	Induced rapid tumor regression	[6]
Lung Metastatic Tumor (B16 melanoma)	C57BL/6 Mice	15 mg/kg, every other day	Promoted thrombolysis in a dose-dependent manner	[7]

Mandatory Visualizations

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